

# Synthesis and manufacturing of 2-Chloroethyl chloroformate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2-Chloroethyl chloroformate*

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An In-depth Technical Guide to the Synthesis and Manufacturing of **2-Chloroethyl chloroformate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Chloroethyl chloroformate** (CECF) is a versatile chemical intermediate of significant importance in the pharmaceutical and agrochemical industries. Its bifunctional nature, possessing both a reactive chloroformate group and a chloroethyl moiety, allows for its use as a protecting group for amines and alcohols, as well as a key building block in the synthesis of complex organic molecules and active pharmaceutical ingredients (APIs). This technical guide provides a comprehensive overview of the synthesis and manufacturing of **2-chloroethyl chloroformate**, detailing the primary synthetic routes, experimental protocols, and key chemical and physical properties.

## Chemical and Physical Properties

**2-Chloroethyl chloroformate** is a colorless liquid with a pungent odor.<sup>[1]</sup> It is crucial to handle this compound with appropriate safety precautions due to its toxicity and corrosive nature.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Chloroethyl chloroformate**

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	142.96 g/mol	<a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	155-156 °C	<a href="#">[3]</a>
Density	1.385 g/mL at 25 °C	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.446	<a href="#">[3]</a>
Flash Point	70 °C (closed cup)	<a href="#">[3]</a>
Vapor Pressure	0.23 psi (20 °C)	<a href="#">[3]</a>
Solubility	Insoluble in cold water; soluble in organic solvents. Decomposes in alkaline solutions and hot water.	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	627-11-2	<a href="#">[5]</a>

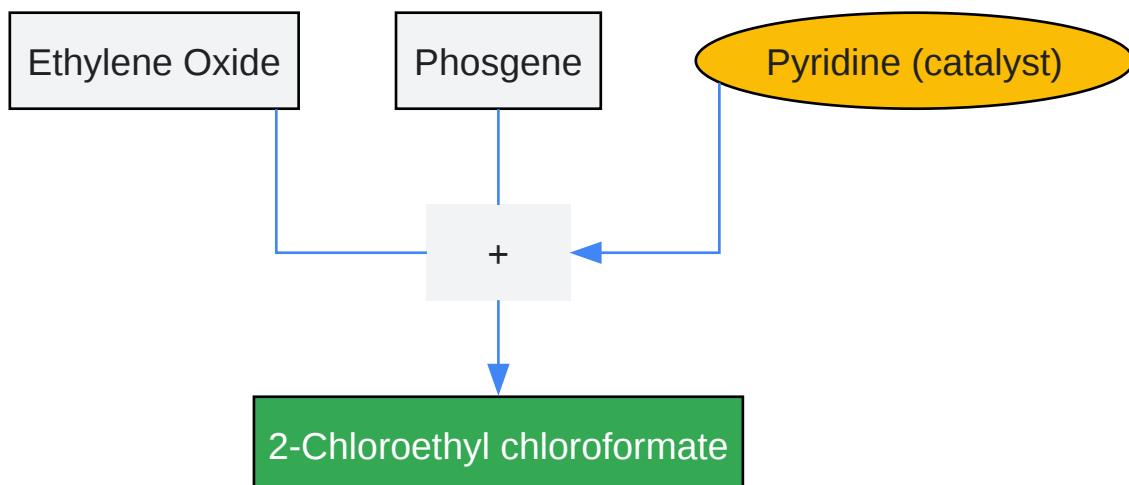
## Synthesis and Manufacturing Routes

The industrial production of **2-chloroethyl chloroformate** is primarily achieved through three main synthetic pathways. The choice of method often depends on the availability of starting materials, safety considerations, and desired purity of the final product.

### Phosgene-Based Synthesis

Phosgene, a highly reactive and toxic gas, is a key reagent in the most common and direct methods for producing **2-chloroethyl chloroformate**. These routes require stringent safety protocols.

The reaction of ethylene oxide with phosgene is a direct and efficient method for the synthesis of **2-chloroethyl chloroformate**. This reaction is typically carried out in the presence of a catalyst, such as pyridine, to yield the desired product.[\[5\]](#)



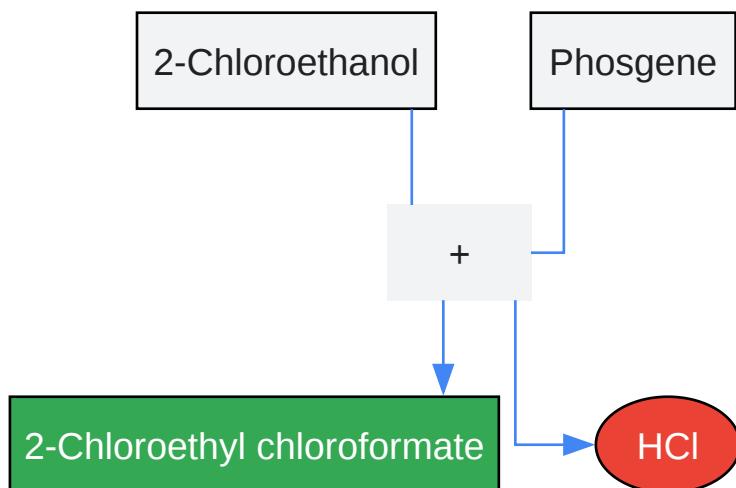
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Caption: Reaction of Ethylene Oxide with Phosgene.

Experimental Protocol:

- Reactants: Ethylene oxide, phosgene, pyridine (catalyst).
- Procedure: Gaseous phosgene is bubbled into a solution of ethylene oxide, typically in a suitable inert solvent, in the presence of a catalytic amount of pyridine. The reaction is exothermic and requires careful temperature control.
- Purification: The crude product is purified by fractional distillation under reduced pressure to remove any unreacted starting materials and byproducts.

An alternative phosgene-based route involves the reaction of 2-chloroethanol with phosgene. [5] This method is also highly effective but necessitates the handling of both phosgene and 2-chloroethanol, which are hazardous materials.



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Caption: Reaction of 2-Chloroethanol with Phosgene.

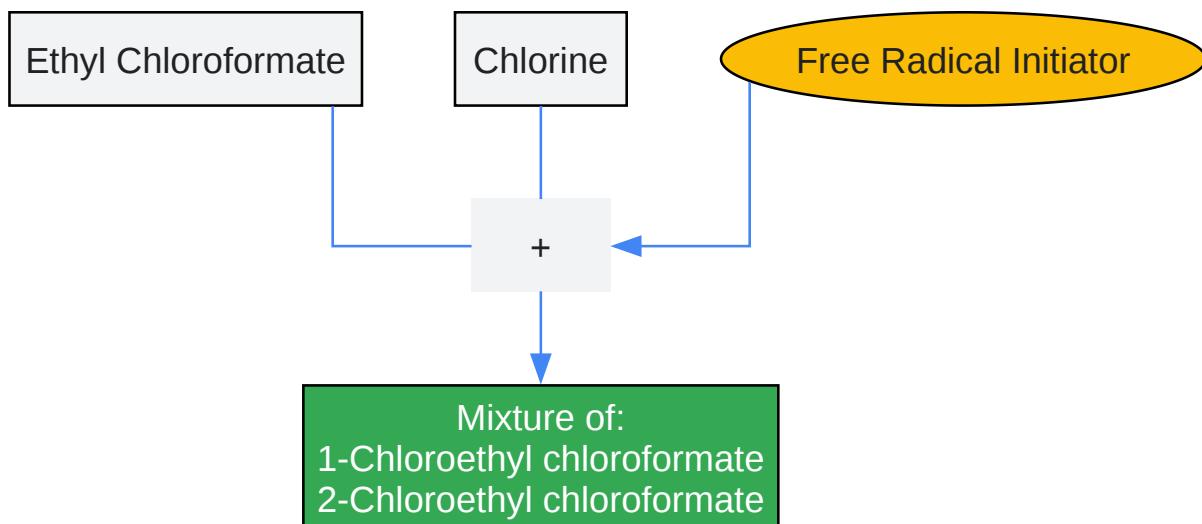
Experimental Protocol:

- Reactants: 2-Chloroethanol (ethylene chlorohydrin), phosgene.
- Procedure: Gaseous phosgene is bubbled into 2-chloroethanol at a low temperature, typically around 0 °C.<sup>[4]</sup> The reaction is performed in a reactor designed to handle corrosive gases and exothermic reactions. Anhydrous conditions are important to prevent the hydrolysis of phosgene and the product.
- Temperature Control: Maintaining a low temperature (below 40°C) is critical to minimize the formation of side products.
- Purification: The resulting **2-chloroethyl chloroformate** is purified by fractional distillation under vacuum.

## Chlorination-Based Synthesis

An alternative to phosgene-based methods is the direct chlorination of ethyl chloroformate. This approach avoids the direct handling of phosgene but can lead to a mixture of chlorinated products, requiring careful control of reaction conditions and efficient purification.

This process involves the chlorination of ethyl chloroformate in the rectifying zone of a distillation reactor to produce a mixture of 1-chloroethyl chloroformate and **2-chloroethyl chloroformate**.<sup>[6]</sup>



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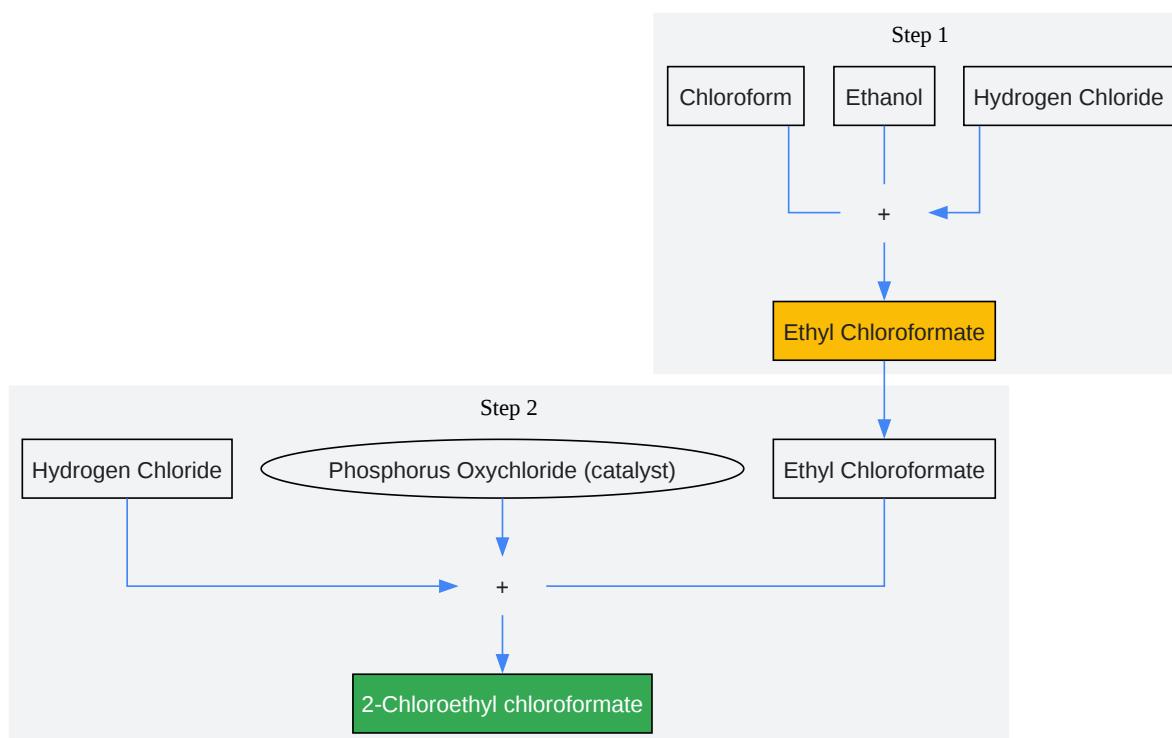
Caption: Chlorination of Ethyl Chloroformate.

Experimental Protocol:

- Reactants: Ethyl chloroformate, chlorine gas, free radical initiator.
- Procedure: Ethyl chloroformate is chlorinated in a distillation reactor. The reaction can be initiated by a free radical initiator. The process is controlled to favor the formation of monochlorinated products.
- Product Ratio: The molar ratio of 1-chloroethyl chloroformate to **2-chloroethyl chloroformate** in the product mixture can range from 0.5:1 to 2:1.<sup>[5]</sup>
- Purification: The desired **2-chloroethyl chloroformate** is separated from the isomeric byproduct and any dichlorinated ethyl chloroformates by fractional distillation.

## Industrial Two-Step Synthesis from Chloroform and Ethanol

For large-scale manufacturing, a two-step synthesis starting from chloroform and ethanol has been developed. This method is often favored for its cost-effectiveness and the avoidance of directly handling ethylene oxide or 2-chloroethanol.



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Caption: Industrial Two-Step Synthesis.

Experimental Protocol:

- Step 1: Synthesis of Ethyl Chloroformate:
  - Reactants: Chloroform, ethanol, hydrogen chloride.
  - Procedure: Chloroform is reacted with ethanol in the presence of hydrogen chloride to synthesize ethyl chloroformate.[\[5\]](#)
- Step 2: Chlorination of Ethyl Chloroformate:
  - Reactants: Ethyl chloroformate, hydrogen chloride, phosphorus oxychloride (catalyst).
  - Procedure: The intermediate ethyl chloroformate is then chlorinated using hydrogen chloride with phosphorus oxychloride as a catalyst to yield **2-chloroethyl chloroformate**.[\[5\]](#)
- Purity: This process can yield a product with a purity exceeding 99% after meticulous distillation and real-time monitoring of the reaction.[\[5\]](#)

## Purification and Quality Control

The purification of **2-chloroethyl chloroformate** is a critical step in its manufacturing process to achieve the high purity required for pharmaceutical and other specialized applications.

Table 2: Purification and Analytical Methods

Method	Description
Fractional Distillation	The primary method for purifying 2-chloroethyl chloroformate. It is effective in separating the product from unreacted starting materials, byproducts such as 1-chloroethyl chloroformate, and dichlorinated species. This is typically performed under reduced pressure to lower the boiling point and prevent thermal decomposition.
Gas Chromatography (GC)	A common analytical technique used to determine the purity of the final product and to quantify any impurities.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Used to confirm the chemical structure and isomeric purity of 2-chloroethyl chloroformate.
Infrared (IR) Spectroscopy	Can be used to identify the characteristic functional groups present in the molecule.

## Safety Considerations

**2-Chloroethyl chloroformate** is a hazardous chemical and must be handled with extreme care in a well-ventilated fume hood. It is toxic if inhaled or swallowed and can cause severe skin burns and eye damage.<sup>[2]</sup> Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times. All reactions involving phosgene must be conducted with extreme caution due to its high toxicity.

## Applications

The unique chemical structure of **2-chloroethyl chloroformate** makes it a valuable reagent in organic synthesis.

- **Protecting Group:** It is widely used for the introduction of the 2-chloroethoxycarbonyl (Clog) protecting group for amines and alcohols. This group is stable under various reaction conditions and can be selectively removed.

- Pharmaceutical Synthesis: It serves as a key intermediate in the synthesis of a wide range of pharmaceuticals, including antiviral and anticancer agents.
- Agrochemicals: It is used in the manufacturing of certain pesticides and herbicides.
- Organic Synthesis: It is a versatile building block for the synthesis of various organic compounds, including carbamates, carbonates, and heterocyclic compounds.<sup>[5]</sup>

## Conclusion

The synthesis and manufacturing of **2-chloroethyl chloroformate** can be achieved through several viable routes, with the choice of method depending on factors such as safety, cost, and desired purity. The phosgene-based methods offer direct and high-yielding pathways, while the chlorination of ethyl chloroformate provides a phosgene-free alternative. The industrial two-step process from chloroform and ethanol is a well-established method for large-scale production. Regardless of the synthetic route, careful control of reaction conditions and rigorous purification are essential to obtain high-purity **2-chloroethyl chloroformate** for its critical applications in the pharmaceutical and chemical industries.

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- To cite this document: BenchChem. [Synthesis and manufacturing of 2-Chloroethyl chloroformate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b152820#synthesis-and-manufacturing-of-2-chloroethyl-chloroformate>

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